

Purpurogallin: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Purpurogallin*

Cat. No.: *B8817625*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **purpurogallin**, a naturally occurring phenolic compound with known antioxidant and anti-inflammatory properties. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of **purpurogallin**, particularly in the fields of pharmacology and drug development.

Quantitative Solubility Data

The solubility of **purpurogallin** in various organic solvents is a critical parameter for its handling, formulation, and application in experimental and developmental settings. While comprehensive quantitative data across a wide spectrum of organic solvents remains an area of active investigation, existing data from technical datasheets and scientific literature are summarized below.

Organic Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility of Purpurogallin
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	Approximately 25 mg/mL[1][2], with some sources indicating up to 125 mg/mL
Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	Approximately 25 mg/mL[1][2]
Ethanol	C ₂ H ₅ OH	46.07	Approximately 1 mg/mL[1][2]
Methanol	CH ₃ OH	32.04	Slightly soluble (quantitative data not available)
Water	H ₂ O	18.02	Insoluble[2]

Note: The solubility of **purpurogallin** is generally higher in polar organic solvents.[2] Further quantitative studies are required to establish precise solubility values in other common laboratory solvents such as acetone, acetonitrile, chloroform, and ethyl acetate.

Experimental Protocol for Solubility Determination

A precise and reproducible method for determining the solubility of **purpurogallin** is essential for accurate experimental design. The following is a generalized protocol based on the widely accepted shake-flask method for determining the equilibrium solubility of a compound.

Objective: To determine the saturation solubility of **purpurogallin** in a specific organic solvent at a controlled temperature.

Materials:

- **Purpurogallin** (crystalline solid)
- Selected organic solvent (analytical grade)

- Temperature-controlled shaker or incubator
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

Procedure:

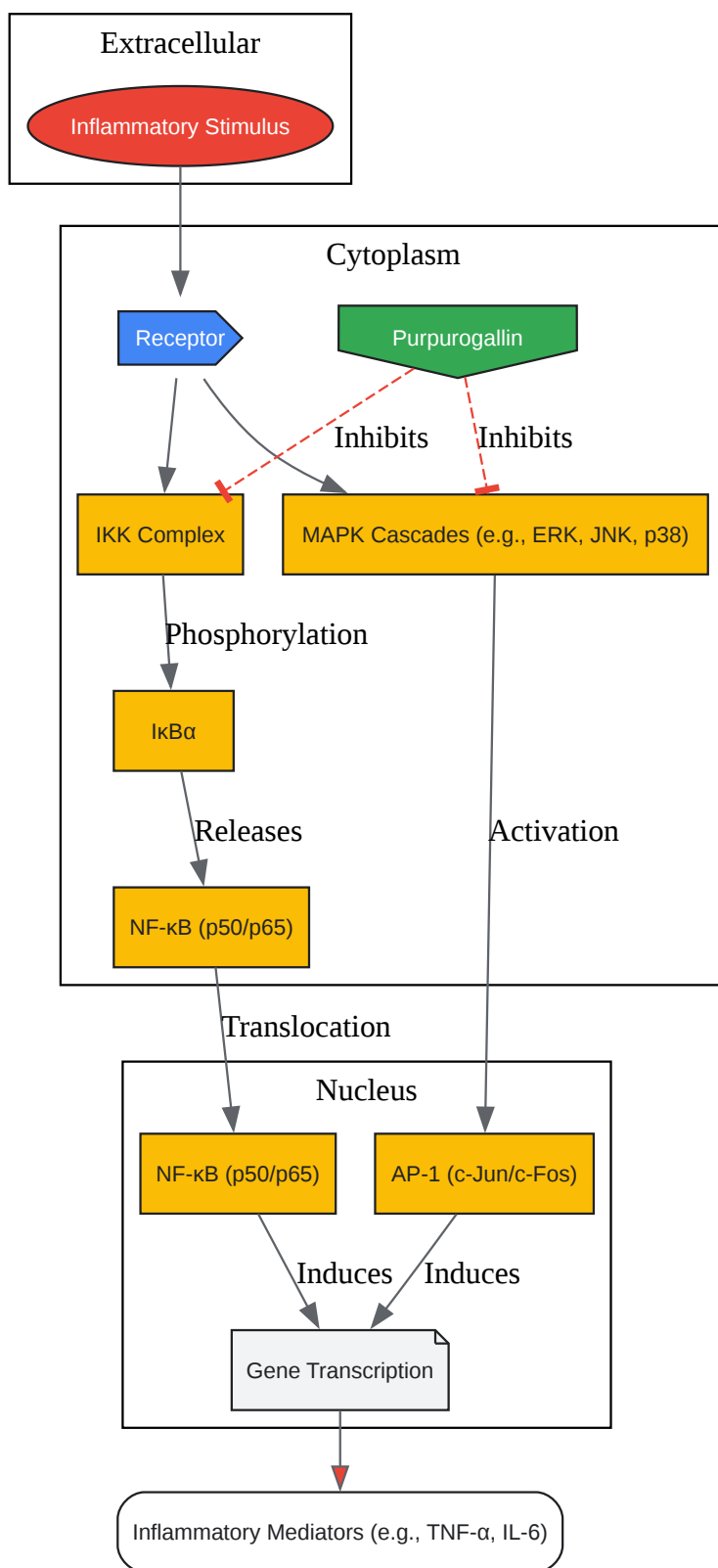
- Preparation of a Saturated Solution:
 - Add an excess amount of crystalline **purpurogallin** to a known volume of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a temperature-controlled shaker and agitate at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to allow the solution to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any solid particles.
 - To ensure the complete removal of any undissolved solid, centrifuge the collected supernatant.
 - Filter the resulting supernatant through a syringe filter into a clean vial.
- Quantitative Analysis:

- Prepare a series of standard solutions of **purpurogallin** of known concentrations in the same solvent.
- Analyze the filtered sample and the standard solutions using a validated HPLC method. The mobile phase and detection wavelength should be optimized for **purpurogallin** (UV maxima are observed at approximately 243, 280, and 304 nm).^[1]
- Construct a calibration curve by plotting the peak area (or height) of the standards against their known concentrations.
- Determine the concentration of **purpurogallin** in the filtered sample by interpolating its peak area on the calibration curve.
- Data Reporting:
 - Express the solubility in standard units such as mg/mL or mol/L at the specified temperature.

Visualizing Purpurogallin's Biological Activity

Inhibition of Inflammatory Signaling Pathways

Purpurogallin has been shown to exert anti-inflammatory effects by inhibiting key signaling pathways, including the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. The following diagram illustrates the points of intervention by **purpurogallin** in these cascades.

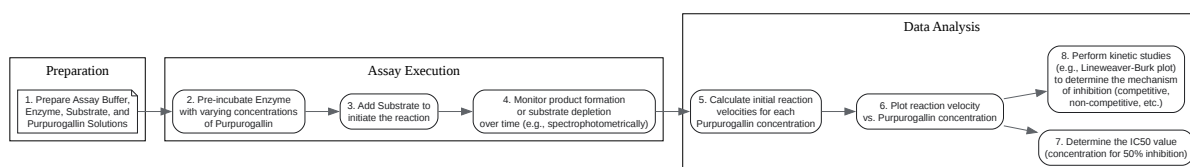


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Caption: Inhibition of NF-κB and MAPK signaling by **purpurogallin**.

Experimental Workflow for Enzyme Inhibition Assay

Purpurogallin is a known inhibitor of several enzymes, including xanthine oxidase. The following diagram outlines a typical experimental workflow for assessing the inhibitory potential of **purpurogallin** on a target enzyme.



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Caption: Workflow for an enzyme inhibition assay with **purpurogallin**.

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References

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